

# In-Depth Technical Guide to the Thermochemical Properties of Dimethylamine Hydrochloride

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## Compound of Interest

Compound Name: Dimethylamine hydrochloride

Cat. No.: B122199

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the essential thermochemical data for **dimethylamine hydrochloride** ( $(\text{CH}_3)_2\text{NH}_2\text{Cl}$ ). The information presented is intended to support research, development, and formulation activities where a thorough understanding of the energetic properties of this compound is critical. All quantitative data is summarized in clear, accessible tables, and detailed experimental protocols for key thermochemical measurements are provided.

## Core Thermochemical Data

The following tables summarize the key thermochemical properties of solid **dimethylamine hydrochloride** at standard conditions (298.15 K and 1 bar).

Table 1: Standard Molar Enthalpy of Formation

Thermochemical Parameter	Value (kJ/mol)
Standard Molar Enthalpy of Formation ( $\Delta H_f^\circ$ )	-291.1

Table 2: Calculated Standard Molar Entropy and Gibbs Free Energy of Formation

Thermochemical Parameter	Value
Standard Molar Entropy ( $S^\circ$ )	Value not explicitly found in literature
Molar Heat Capacity ( $C_p$ )	Value not explicitly found in literature
Standard Gibbs Free Energy of Formation ( $\Delta G_f^\circ$ )	Dependent on $S^\circ$

Note: While an experimental value for the standard molar enthalpy of formation is available, specific experimental data for the standard molar entropy and molar heat capacity of **dimethylamine hydrochloride** were not found in the reviewed literature. The Standard Gibbs Free energy of formation is therefore calculated based on the available enthalpy and entropy data.

## Physicochemical Properties

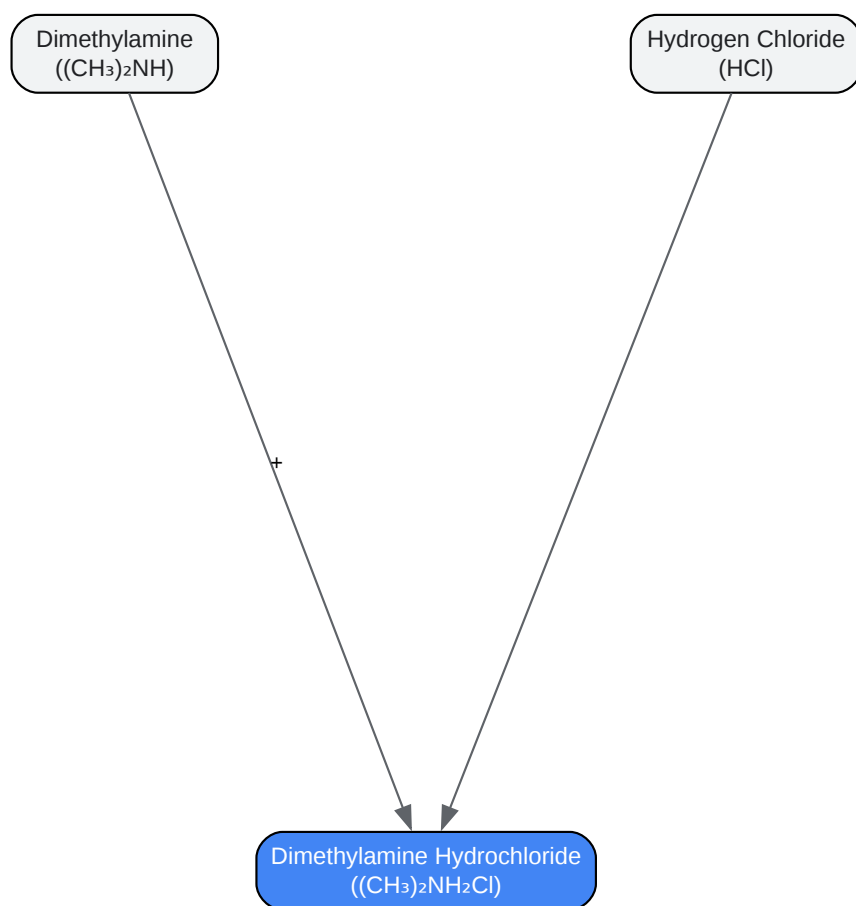
A summary of key physicochemical properties is provided in Table 3 for reference.

Table 3: Physicochemical Properties of **Dimethylamine Hydrochloride**

Property	Value
Molecular Formula	$C_2H_8ClN$
Molecular Weight	81.54 g/mol
Melting Point	170-173 °C
Appearance	White crystalline powder
Solubility	Soluble in water

## Formation of Dimethylamine Hydrochloride

**Dimethylamine hydrochloride** is formed through the acid-base reaction between dimethylamine and hydrogen chloride. This is a direct and exothermic reaction.



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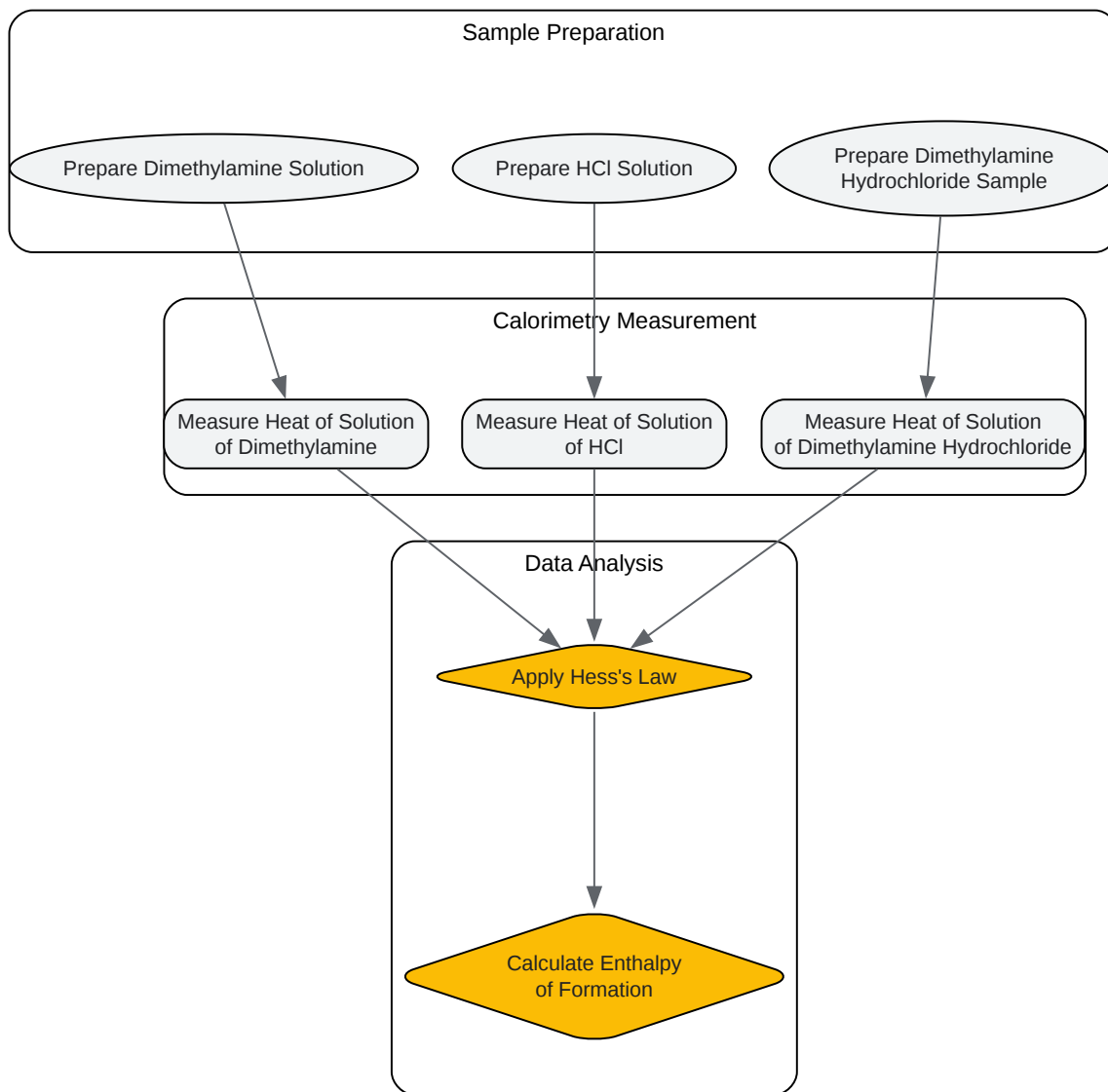
**Figure 1.** Formation of **Dimethylamine Hydrochloride**.

# Experimental Protocols for Thermochemical Analysis

Accurate determination of thermochemical data relies on precise experimental techniques. The following sections detail the methodologies for key experiments.

## Determination of the Enthalpy of Formation via Solution Calorimetry

The standard enthalpy of formation of solid **dimethylamine hydrochloride** can be determined using solution calorimetry. This method involves measuring the heat changes associated with dissolving the reactants and products in a suitable solvent and applying Hess's Law.



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